

Technical Guide: Physicochemical Characterization of 2-(5-Methylisoxazol-3-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(5-Methylisoxazol-3-yl)acetonitrile

Cat. No.: B1365769

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-(5-Methylisoxazol-3-yl)acetonitrile**, a heterocyclic compound of interest in medicinal chemistry and materials science. The isoxazole scaffold is a prominent feature in numerous biologically active molecules, exhibiting a range of activities including anti-inflammatory, antimicrobial, and anticonvulsant properties. Accurate determination of fundamental properties such as melting and boiling points is a critical first step in the characterization and quality control of any novel chemical entity intended for further development.

This document outlines the known melting and boiling points of **2-(5-Methylisoxazol-3-yl)acetonitrile** and furnishes detailed experimental protocols for their verification. A generalized workflow for the physicochemical characterization of a newly synthesized compound is also provided to guide researchers in the systematic evaluation of this and similar molecules.

Physicochemical Properties

The primary physical constants for **2-(5-Methylisoxazol-3-yl)acetonitrile** (CAS No. 35166-41-7) are summarized in the table below. These values are essential for the identification, purity assessment, and determination of appropriate handling and storage conditions.

Property	Value	Data Source
Melting Point	36-39 °C	[1]
Boiling Point	264.1 ± 25.0 °C (Predicted)	[1]
Molecular Formula	C ₆ H ₆ N ₂ O	[1]
Molecular Weight	122.12 g/mol	[1]
Density	1.131 ± 0.06 g/cm ³ (Predicted)	[1]

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the melting and boiling points of **2-(5-Methylisoxazol-3-yl)acetonitrile**.

Melting Point Determination

The melting point is a crucial indicator of a solid compound's purity. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure substance, whereas a broad and depressed melting range suggests the presence of impurities. The capillary method is the most common technique for accurate melting point determination.

3.1.1 Digital Melting Point Apparatus Method

Modern digital instruments offer precise temperature control and automated detection of melting events.

- Apparatus: Digital melting point apparatus, capillary tubes (sealed at one end), mortar and pestle.
- Procedure:

- Sample Preparation: Ensure the **2-(5-Methylisoxazol-3-yl)acetonitrile** sample is completely dry and finely powdered. If necessary, gently grind the crystalline solid in a mortar.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount of material. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The final packed height should be 2-3 mm.
- Instrument Setup: Place the loaded capillary tube into the heating block of the apparatus.
- Initial Rapid Heating (Optional): If the approximate melting point is unknown, perform a rapid determination by setting a high heating rate (e.g., 10-20°C/minute) to find an approximate range. Use a fresh sample for the accurate measurement.
- Accurate Measurement: Set a starting temperature approximately 10-15°C below the expected melting point (36-39°C). Set the heating rate to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium.
- Observation and Recording: Observe the sample through the magnifying lens. Record two temperatures:
 - T1 (Onset of Melting): The temperature at which the first drop of liquid appears.
 - T2 (Completion of Melting): The temperature at which the last solid particle melts, and the sample is completely a transparent liquid.
- Reporting: Report the result as a melting range (T1 - T2). After the measurement, allow the apparatus to cool before performing subsequent runs.

3.1.2 Thiele Tube Method

This classic method utilizes a specially designed glass tube and an oil bath to ensure uniform heating.

- Apparatus: Thiele tube, mineral oil, thermometer, capillary tube, small rubber band or slice of rubber tubing, Bunsen burner or microburner.

- Procedure:
 - Sample Preparation: Prepare and load the capillary tube as described in section 3.1.1.
 - Assembly: Attach the capillary tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb. The rubber band must be positioned above the level of the mineral oil to prevent it from dissolving in the hot oil.
 - Setup: Insert the thermometer and attached capillary into the Thiele tube, which should be filled with mineral oil to a level just above the top of the side-arm loop.
 - Heating: Gently heat the side arm of the Thiele tube with a small flame, moving it back and forth. The design of the tube will create convection currents that circulate the oil, providing even heating.
 - Observation and Recording: As the temperature approaches the expected melting point, slow the heating rate to approximately 1-2°C per minute. Observe the sample and record the temperature range from the first appearance of liquid to the complete liquefaction of the solid.

Boiling Point Determination (Micro-Method)

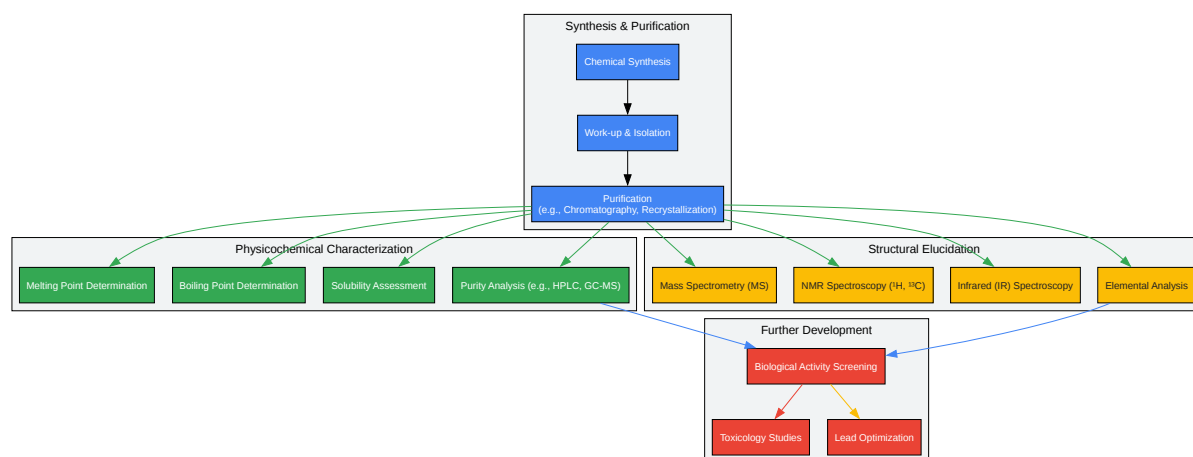
Given the predicted high boiling point of **2-(5-Methylisoxazol-3-yl)acetonitrile**, a micro-scale method is recommended to conserve material and ensure safety. The Siwoloboff method using a Thiele tube is a suitable and common technique.

- Apparatus: Thiele tube, mineral oil, thermometer, small test tube (e.g., 6x50 mm), capillary tube (sealed at one end), rubber band.
- Procedure:
 - Sample Preparation: Add a small amount (approximately 0.5 mL) of liquid **2-(5-Methylisoxazol-3-yl)acetonitrile** to the small test tube.
 - Capillary Insertion: Place the capillary tube (sealed end up) into the test tube containing the sample.

- **Assembly:** Attach the test tube to the thermometer with a rubber band, positioning the bottom of the test tube near the center of the thermometer bulb.
- **Setup:** Insert the entire assembly into the Thiele tube filled with mineral oil. The oil level should be high enough to immerse the sample but the open end of the test tube should remain above the oil.
- **Heating:** Gently heat the side arm of the Thiele tube. A slow stream of bubbles will initially emerge from the inverted capillary as the trapped air expands.
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the tip of the capillary tube. This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- **Cooling and Recording:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The moment the bubbling stops and the liquid is drawn back into the capillary tube, the vapor pressure of the sample is equal to the external pressure. Record the temperature at this exact moment. This temperature is the boiling point of the liquid.

Characterization Workflow

For a novel or newly synthesized compound like **2-(5-Methylisoxazol-3-yl)acetonitrile**, a systematic characterization workflow is essential to confirm its identity, purity, and structure. The following diagram illustrates a typical workflow for researchers in a drug development context.



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Caption: General workflow for the characterization of a new chemical entity.

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References

- 1. The In Vitro Impact of Isoxazole Derivatives on Pathogenic Biofilm and Cytotoxicity of Fibroblast Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
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